

Discovery of cyclopentene-containing bioactive molecules

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Compound of Interest

Compound Name: *Malonylurea-cyclopentene-butanoic acid*

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An In-depth Technical Guide to the Discovery of Cyclopentene-Containing Bioactive Molecules

For Researchers, Scientists, and Drug Development Professionals

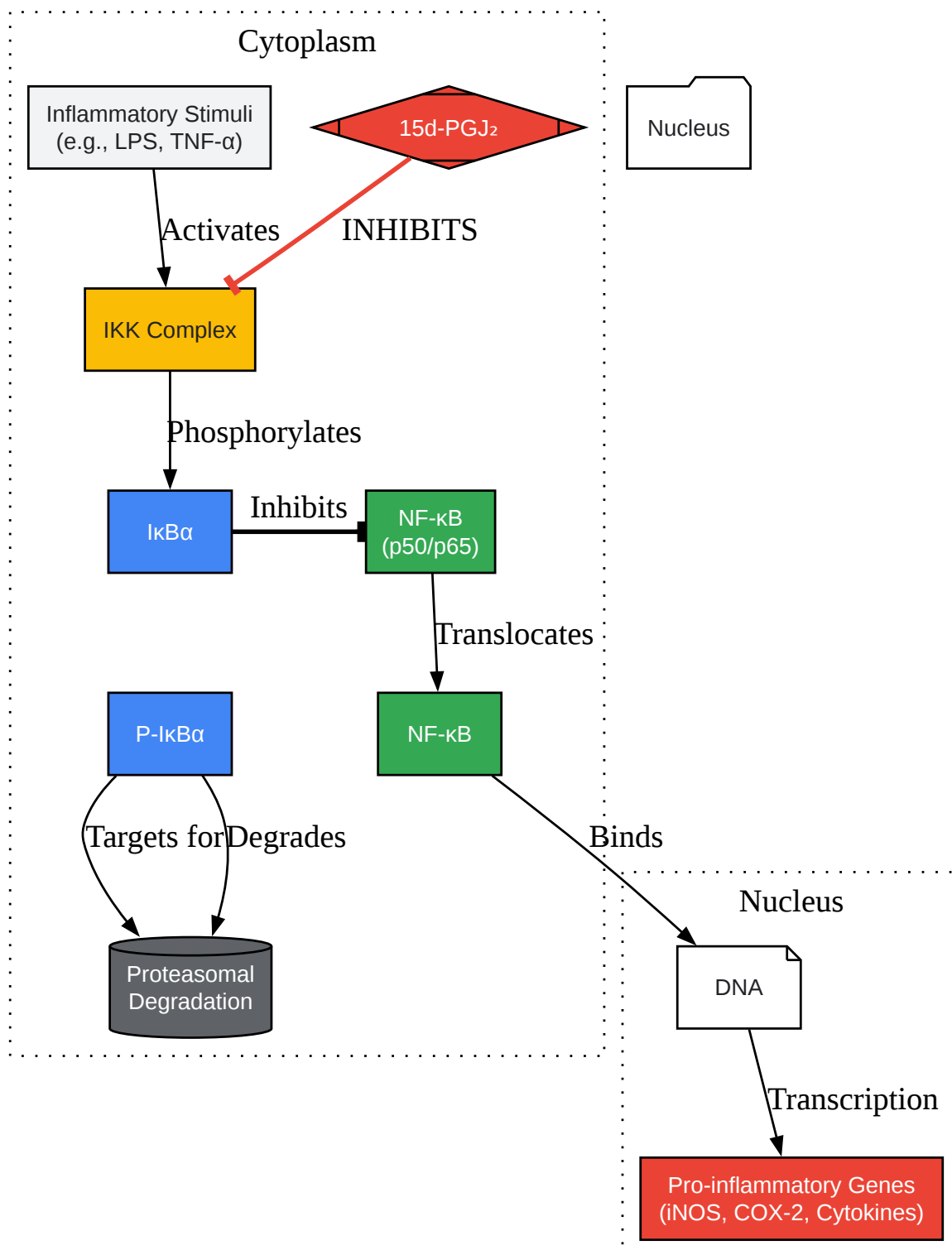
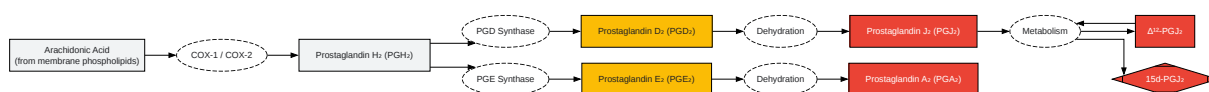
Introduction

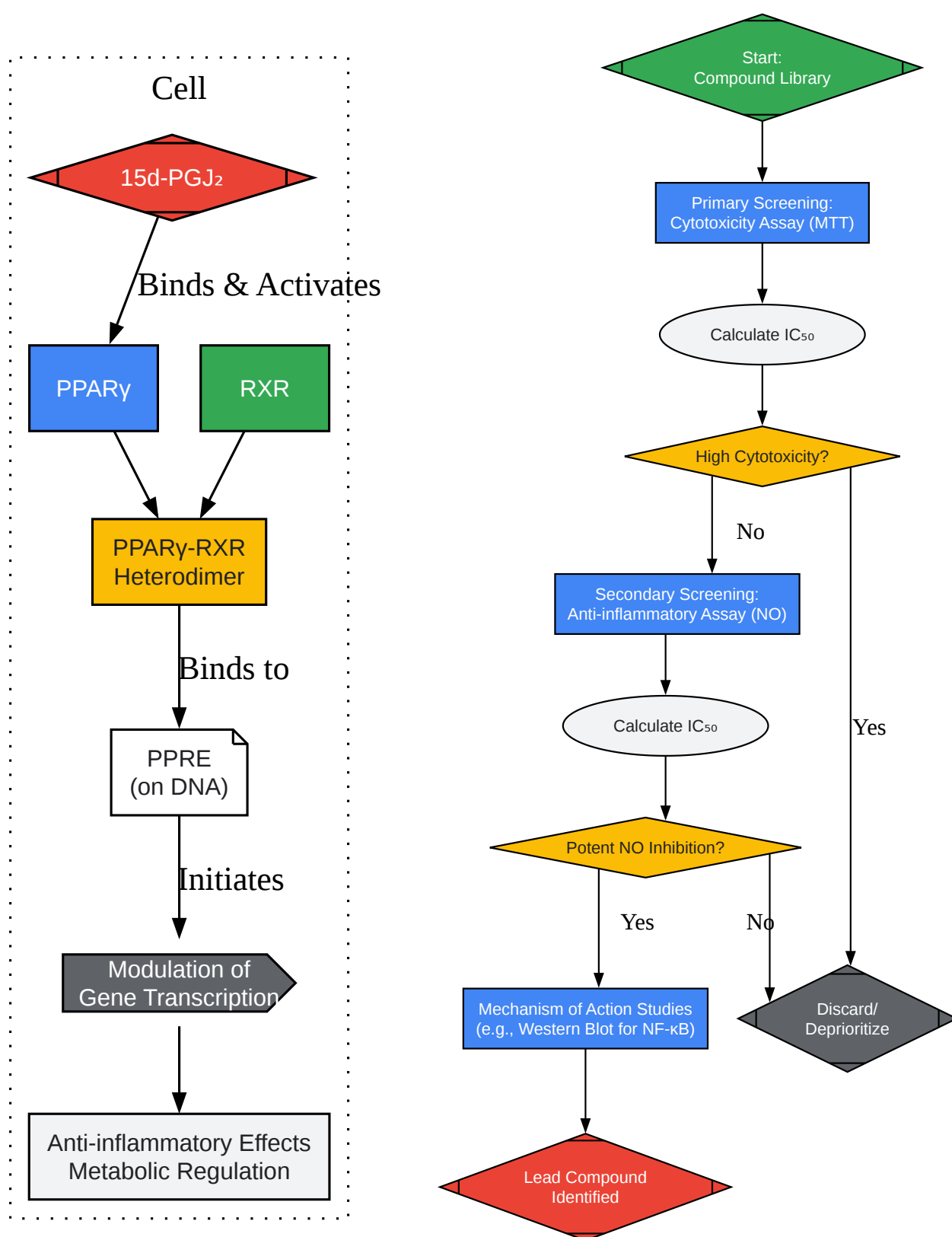
The cyclopentene ring, a five-membered carbocycle with one double bond, is a privileged scaffold in medicinal chemistry and natural product synthesis. Its constrained, non-planar geometry and the reactivity of the double bond make it a crucial structural motif in a wide array of bioactive molecules. These compounds exhibit a remarkable range of biological activities, including potent anti-inflammatory, anticancer, and antiviral properties. This technical guide provides a comprehensive overview of key classes of cyclopentene-containing molecules, their mechanisms of action, quantitative biological data, and the experimental protocols used for their evaluation.

Major Classes of Bioactive Cyclopentene Molecules Cyclopentenone Prostaglandins (cyPGs)

Cyclopentenone prostaglandins are a prominent family of lipid mediators derived from arachidonic acid. Unlike conventional prostaglandins that act on cell surface receptors, cyPGs are actively transported into cells to interact with intracellular targets.^[1] Their bioactivity is largely attributed to the reactive α,β -unsaturated carbonyl group within the cyclopentenone ring.^[2]

- Key Members: Prostaglandin A (PGA), Prostaglandin J (PGJ), and their metabolites, most notably 15-deoxy- $\Delta^{12,14}$ -prostaglandin J₂ (15d-PGJ₂).[\[2\]](#)
- Biosynthesis: cyPGs are formed through the cyclooxygenase (COX) pathway, originating from the dehydration of PGE₂ and PGD₂.[\[1\]](#)





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